

"characterization of methyl 6-hydroxy-2-naphthoate by thermal analysis (TGA/DSC)"

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Compound of Interest

Compound Name: Methyl 6-hydroxy-2-naphthoate

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A Comparative Guide to the Thermal Analysis of Methyl 6-Hydroxy-2-naphthoate

This guide provides a comparative thermal analysis of **methyl 6-hydroxy-2-naphthoate** and its structural alternatives. The information is intended for researchers, scientists, and professionals in drug development, offering a concise overview of their thermal properties based on Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC).

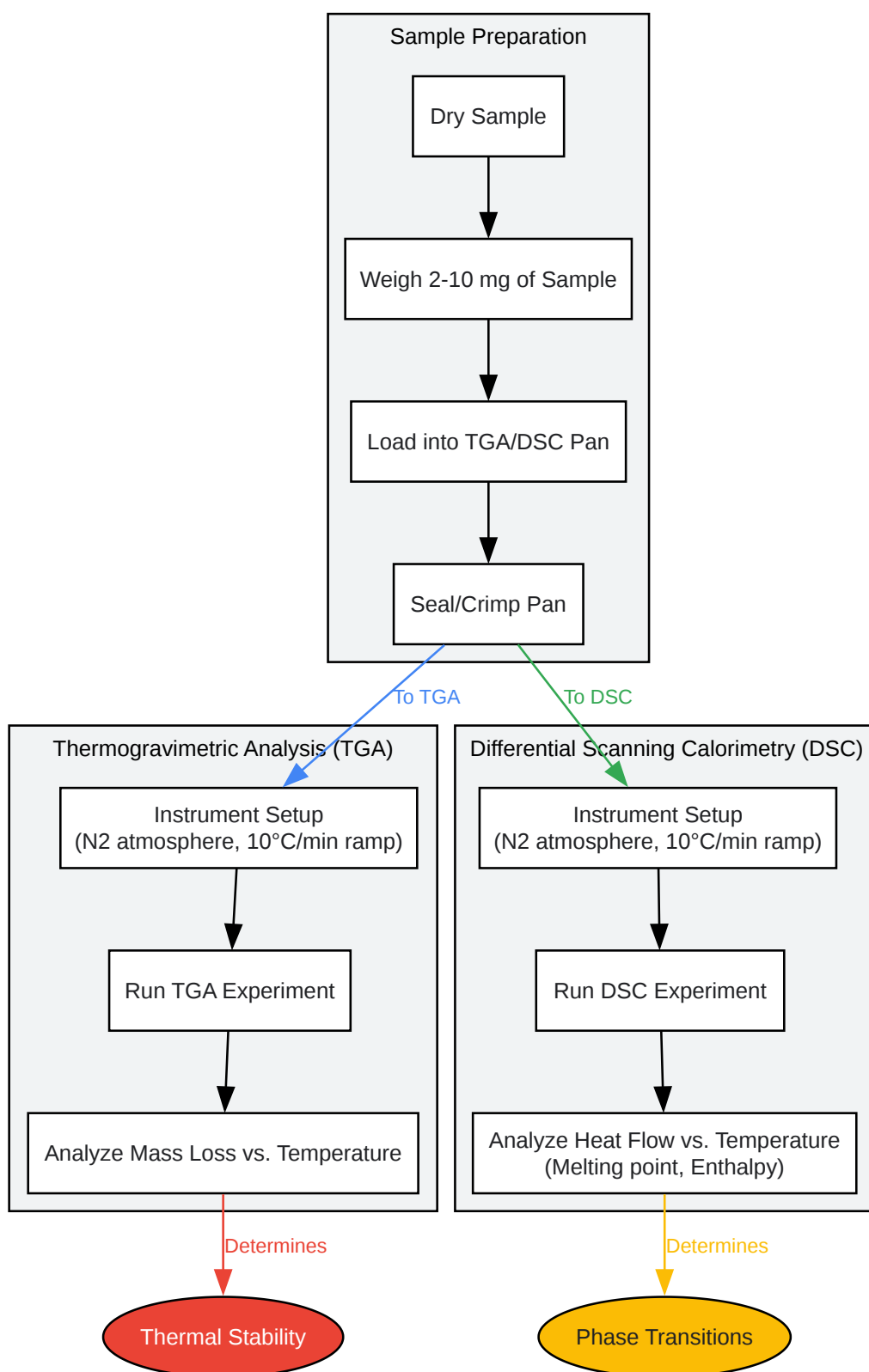
Comparison of Thermal Properties

The thermal characteristics of **methyl 6-hydroxy-2-naphthoate** are compared with its isomer, methyl 3-hydroxy-2-naphthoate, and its parent carboxylic acid, 6-hydroxy-2-naphthoic acid. The following table summarizes their key thermal events.

Compound	Melting Point (°C)	Decomposition Temperature (°C)
Methyl 6-hydroxy-2-naphthoate	169 - 173	Not specified
Methyl 3-hydroxy-2-naphthoate	73 - 77[1][2]	Not specified
6-Hydroxy-2-naphthoic acid	240 - 250[3]	~245 - 252 (with decomposition)[4][5]

Experimental Workflow for Thermal Analysis

The following diagram illustrates a typical workflow for the characterization of a solid organic compound using TGA and DSC.



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